

# Unveiling the Herbicidal Potential of Bentranil: A Technical Guide

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## Compound of Interest

Compound Name: *Bentranil*

Cat. No.: *B1668014*

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For Researchers, Scientists, and Drug Development Professionals

**Core Abstract:** This technical guide provides a comprehensive analysis of the herbicidal activity spectrum of **Bentranil** (2-phenyl-4H-3,1-benzoxazin-4-one), a post-emergent herbicide. While never commercially developed due to the high application rates required for effective broadleaf weed control, its chemical scaffold and that of its more potent analogue, Fluorobentranil, offer valuable insights for the development of novel herbicidal agents. This document synthesizes the available data on its crop selectivity, weed control spectrum, and inferred mechanism of action, presenting it in a format tailored for research and development professionals.

## Introduction

**Bentranil** is a post-emergent herbicide designed for the control of annual weeds.<sup>[1]</sup> Early research demonstrated its excellent selectivity in important graminaceous crops such as cereals, maize, and rice, as well as in potatoes and soybeans.<sup>[1]</sup> However, its commercialization was ultimately hindered by the necessity for high doses to achieve adequate control of broadleaf weeds.<sup>[1]</sup> Despite this, the benzoxazinone structure of **Bentranil** remains a subject of interest. This guide explores the known characteristics of **Bentranil**, with a particular focus on its herbicidal activity and the enhanced efficacy of its fluorinated derivatives.

## Physicochemical Properties of Bentranil

A foundational understanding of a compound's physical and chemical properties is critical for its formulation and application as a herbicide. The key properties of **Bentranil** are summarized in

the table below.

Property	Value	Reference
IUPAC Name	2-phenyl-4H-3,1-benzoxazin-4-one	<a href="#">[1]</a>
CAS Number	1022-46-4	<a href="#">[1]</a>
Molecular Formula	C <sub>14</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[1]</a>
Molar Mass	223.231 g/mol	<a href="#">[1]</a>
Appearance	White to almost white solid	<a href="#">[1]</a>
Melting Point	124 °C	<a href="#">[1]</a>
Boiling Point	192 °C	<a href="#">[1]</a>
Solubility in Water	5.5 mg/L	<a href="#">[1]</a>

## Herbicidal Activity Spectrum

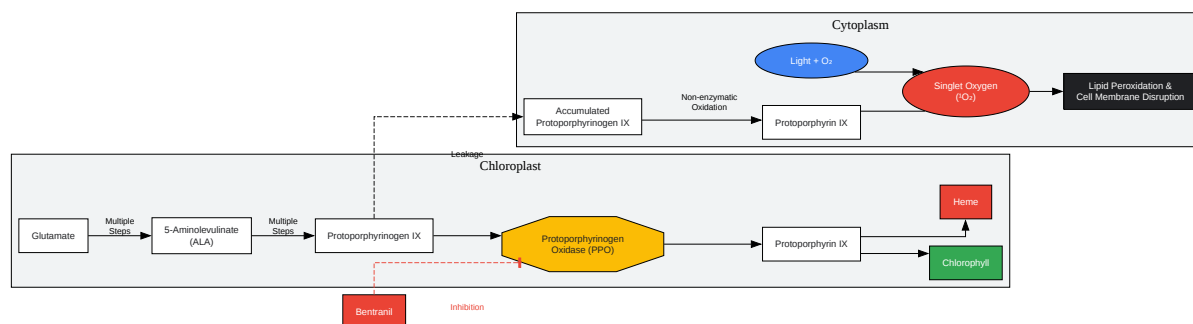
While precise quantitative data from extensive field trials are not publicly available due to its non-commercialized status, the qualitative herbicidal spectrum of **Bentranil** has been documented.

Category	Details	References
Weeds Controlled	Primarily annual weeds.	<a href="#">[1]</a>
Spectrum Weakness	Ineffective against broadleaf weeds at standard application rates, requiring high doses for control.	<a href="#">[1]</a>
Crop Safety/Selectivity	Excellent selectivity in cereal crops, maize, rice, potatoes, and soybeans.	<a href="#">[1]</a>
Application Timing	Post-emergent.	<a href="#">[1]</a>

## Proposed Mechanism of Action: Protoporphyrinogen Oxidase (PPO) Inhibition

While the specific molecular target of **Bentranil** is not definitively cited in the available literature, the mechanism of action for structurally related benzoxazinone herbicides and the effects observed are consistent with the inhibition of Protoporphyrinogen Oxidase (PPO). PPO is a key enzyme in the biosynthesis of both chlorophyll and heme.

Inhibition of PPO leads to an accumulation of protoporphyrinogen IX, which then leaks from the chloroplast. In the cytoplasm, it is oxidized to protoporphyrin IX. This molecule, in the presence of light and oxygen, generates highly reactive singlet oxygen radicals. These radicals cause rapid peroxidation of lipids and proteins, leading to the disruption of cell membranes and ultimately, cell death. This process manifests as rapid foliar necrosis and desiccation.



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Proposed mechanism of action for **Bentranil** via PPO inhibition.

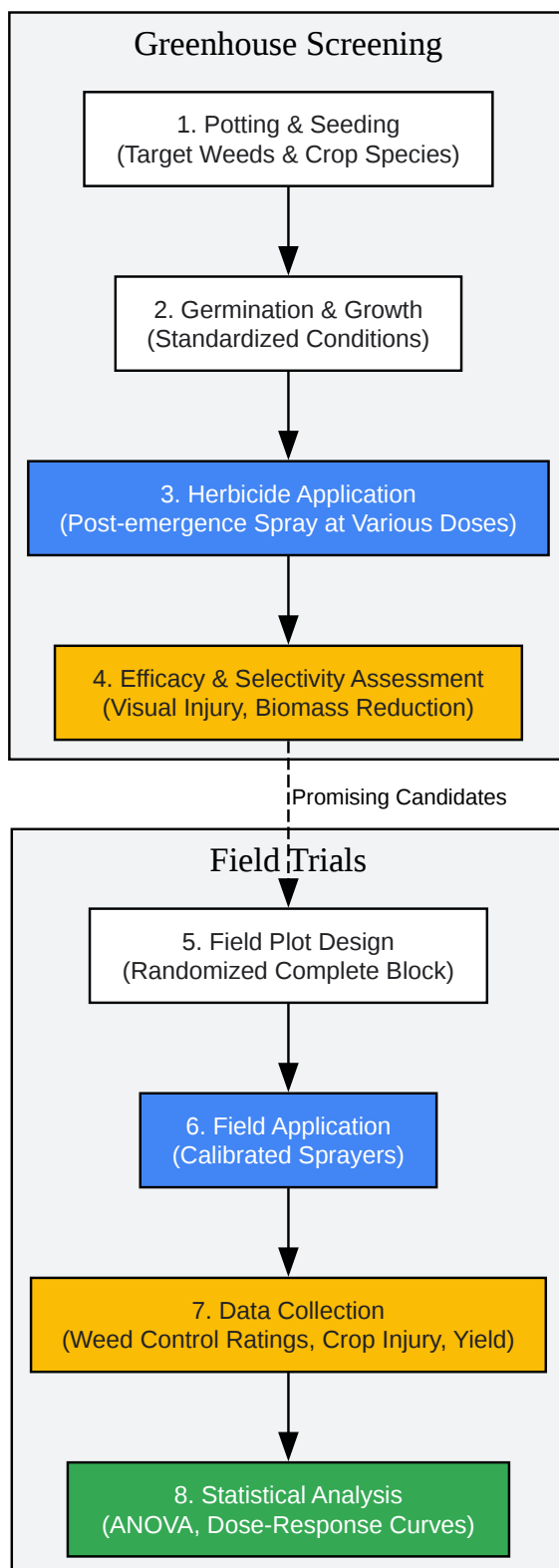
## Fluorobentranil: A More Potent Derivative

Research into analogues of **Bentranil** has shown that fluorine substitution can significantly enhance herbicidal activity. The 5-fluoro derivative of **Bentranil**, known as Fluorobentranil, has demonstrated triple the standard herbicidal activity. This increased efficacy is attributed to the high electronegativity of the fluorine atom, which is thought to strengthen the binding of the molecule to its target enzyme. Fluorobentranil exhibits good broad-leaf activity and maintains selectivity in rice, cereals, and maize.

The synthesis of Fluorobentranil can be achieved through multiple routes, including from 2-amino-6-fluoro-benzoic acid or by direct halogen exchange of 5-chloro-2-phenyl-4H-3,1-benzoxazin-4-one.

## Standardized Experimental Protocol for Herbicide Efficacy Evaluation

While specific protocols for **Bentranil** trials are not available, a generalized workflow for assessing the efficacy of a new herbicidal compound is presented below. This serves as a template for researchers designing future studies on **Bentranil** analogues or other novel herbicides.



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## References

- 1. Protoporphyrinogen oxidase inhibitor: an ideal target for herbicide discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
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